

Application Note: Precision Intranasal Delivery of BW 245C for CNS & Sleep Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	BW 245C
CAS No.:	72880-75-2
Cat. No.:	B7803703

[Get Quote](#)

Abstract & Introduction

The delivery of prostaglandin D2 (PGD2) mimetics to the brain remains a significant challenge in neuropharmacology due to the blood-brain barrier (BBB) and the rapid metabolism of systemic prostanoids. **BW 245C** is a highly selective agonist for the DP1 receptor (Prostaglandin D2 receptor 1), a G-protein coupled receptor (GPCR) pivotal in sleep regulation, vasodilation, and suppression of allergic inflammation.

While systemic administration (IP/IV) is common, it often results in peripheral hypotension that confounds CNS readouts. Intranasal (IN) administration offers a non-invasive "nose-to-brain" route, utilizing the olfactory and trigeminal nerve pathways to bypass the BBB, delivering the agonist directly to the basal forebrain and leptomeninges where DP1 receptors are abundant.

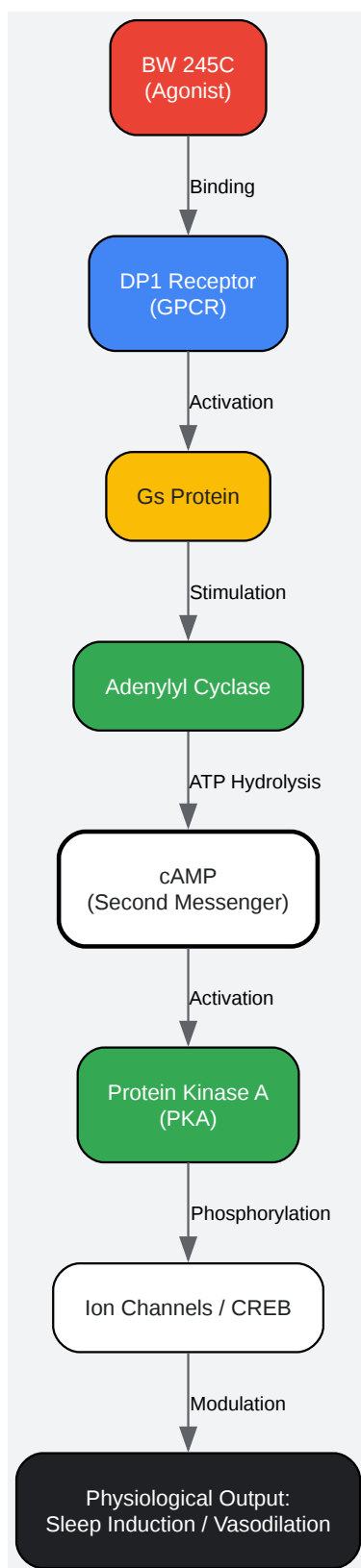
This guide details a validated protocol for the formulation and intranasal instillation of **BW 245C** in murine models, ensuring high bioavailability and minimal mucosal toxicity.

Compound Profile & Mechanism of Action[1] Pharmacological Profile[2][3][4]

- Compound Name: **BW 245C**
- Chemical Class: Imidazolidine derivative (Hydantoin)
- Target: DP1 Receptor (High Selectivity; ~ 2.5 nM)
- Selectivity: >800-fold selective for DP1 over DP2 (CRTH2) and EP receptors.
- Key Physiological Effects:
 - Induction of NREM sleep (via adenosine signaling).
 - Inhibition of platelet aggregation.[\[1\]](#)[\[2\]](#)
 - Vasodilation (via cAMP elevation).

Signaling Pathway Visualization

BW 245C mimics PGD₂, binding to the G_s-coupled DP1 receptor. This triggers Adenylyl Cyclase, elevating cAMP and activating Protein Kinase A (PKA), which modulates ion channels and gene transcription (CREB).



[Click to download full resolution via product page](#)

Figure 1: **BW 245C** signaling cascade via the DP1-cAMP-PKA axis.

Pre-Experimental Preparation[6]

Vehicle Formulation (Critical)

BW 245C is lipophilic. Direct dissolution in saline is poor. High concentrations of DMSO (>10%) in the nasal cavity can cause ciliotoxicity and inflammation, confounding results.

Recommended Formulation (1 mg/mL Stock):

- Stock Solution: Dissolve 5 mg **BW 245C** in 100 μ L 100% DMSO (anhydrous).
- Working Solution: Dilute the stock 1:50 into warm sterile Saline (0.9% NaCl) or PBS.
 - Final Composition: 2% DMSO in Saline.
 - Stability: Prepare fresh daily. Vortex vigorously before use.

Animal Models & Volume Limits

Exceeding nasal volume limits leads to drainage into the trachea (lung delivery) or esophagus (gastric delivery), negating the nose-to-brain advantage.

Species	Max Volume (Total)	Volume per Nostril	Recommended Pipette
Mouse (C57BL/6)	10 - 20 μ L	5 - 10 μ L	P10 or P20
Rat (Sprague-Dawley)	40 - 50 μ L	20 - 25 μ L	P100

Detailed Protocol: Intranasal Instillation

This protocol utilizes Light Isoflurane Anesthesia. While awake delivery is possible, anesthesia ensures precise deposition on the olfactory epithelium and prevents reflex swallowing.

Phase 1: Anesthesia & Positioning

- Induction: Place animal in an induction chamber with 3-4% Isoflurane (oxygen flow 1 L/min).
- Maintenance: Once righting reflex is lost, reduce Isoflurane to 1.5-2%.

- Positioning (Crucial):
 - Place the animal in supine position (dorsal recumbency) on a heating pad.
 - Place a small rolled gauze pad under the neck to extend the head slightly back.
 - Why: This aligns the nasal cavity so drops pool on the cribriform plate (olfactory epithelium) rather than sliding down the throat.

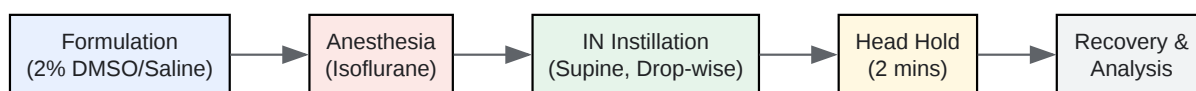
Phase 2: Instillation Technique[7]

- Loading: Load the pipette with the half-dose (e.g., 5 μ L for a mouse).
- Application:
 - Place the pipette tip close to (but not touching) the left naris.
 - Eject a small droplet (~2-3 μ L) and allow the animal to inhale it naturally.
 - Wait 15 seconds.
 - Apply the remaining volume to the same nostril.
- Alternation: Repeat the process for the right naris.
- Post-Dose Hold: Keep the animal supine for 1-2 minutes post-administration to maximize residence time on the mucosa.

Phase 3: Recovery

- Remove animal from anesthesia.
- Place in a clean, warmed recovery cage.
- Monitor for respiratory distress (clicking sounds or gasping indicating lung aspiration).

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for intranasal delivery.

Validation & Expected Outcomes

To verify successful CNS delivery of **BW 245C**, the following readouts are standard.

Behavioral Readout: Sleep Latency

BW 245C is a potent sleep inducer. Successful nose-to-brain delivery should significantly reduce sleep latency compared to vehicle.

Group	Dose	Route	Expected Sleep Latency (min)	NREM Duration (First 3h)
Vehicle	0 mg/kg	IN	25 ± 5	Baseline
BW 245C	0.1 - 1.0 mg/kg	IN	8 ± 2	Increased (+40%)
BW 245C	1.0 mg/kg	IP (Systemic)	15 ± 4	Increased (+20%)

Note: IN administration typically shows faster onset and higher potency per unit dose compared to IP due to direct CNS access.

Troubleshooting Guide

Issue	Probable Cause	Solution
Sneezing/Expulsion	Pipette tip touched mucosa	Do not insert tip; hold 1mm above naris.
Respiratory Distress	Volume too high / Aspiration	Reduce volume per drop; wait longer between drops.
No Effect	Swallowed dose	Ensure supine position with neck extension; do not over-anesthetize (maintain swallow reflex inhibition but allow deep breathing).
Nasal Bleeding	DMSO toxicity or Trauma	Reduce DMSO <2%; Use plastic tips, not glass.

References

- Urade, Y., & Hayaishi, O. (2011). Prostaglandin D2 and sleep/wake regulation. *Sleep Medicine Reviews*, 15(6), 411-418. [Link](#)
- Hanson, L. R., & Frey, W. H. (2008). Intranasal delivery of biologic therapeutics to the central nervous system. *Bioconjugate Chemistry*, 19(12), 2269-2270. [Link](#)
- Mizoguchi, A., et al. (2001). Dominant localization of prostaglandin D receptors on arachnoid trabecular cells in mouse basal forebrain and their involvement in the regulation of non-rapid eye movement sleep. *Proceedings of the National Academy of Sciences*, 98(20), 11674-11679. [Link](#)
- Sharma, S., et al. (2021). DP1 receptor agonism increases the severity of an acute lower respiratory viral infection in mice via TNF- α -induced immunopathology. *PLOS Pathogens*, 17(4): e1009516. (Provides dose/vehicle reference for **BW 245C**). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. The antagonism by BW A868C of PGD2 and BW245C activation of human platelet adenylate cyclase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Effects of a selective DP receptor agonist \(BW 245C\) and antagonist \(BW A868C\) on the canine colonic epithelium: an argument for a different DP receptor? - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Note: Precision Intranasal Delivery of BW 245C for CNS & Sleep Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7803703/docs#application-note-precision-intranasal-delivery-of-bw-245c-for-cns-sleep-research\]](https://www.benchchem.com/product/b7803703/docs#application-note-precision-intranasal-delivery-of-bw-245c-for-cns-sleep-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check